An In-depth Technical Guide to the Solubility of 2-(2-Propoxyethoxy)ethanol

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Compound of Interest

Compound Name:	*2-(2-Propoxyethoxy)ethanol*
CAS No.:	*6881-94-3*
Cat. No.:	*B1585115*

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Abstract

This technical guide provides a comprehensive overview of the solubility characteristics of **2-(2-Propoxyethoxy)ethanol** (CAS No. 6881-94-3), a versatile glycol ether solvent also known as Diethylene Glycol Monopropyl Ether and marketed under trade names such as Eastman™ DP Solvent. This document is intended for researchers, scientists, and drug development professionals who utilize this compound in their work. The guide delves into the physicochemical properties that govern its solubility, provides qualitative and quantitative solubility data in aqueous and organic media, and offers a theoretical framework for predicting its miscibility. Furthermore, a detailed experimental protocol for determining liquid-liquid miscibility is provided to empower researchers in their own laboratory settings.

Introduction to 2-(2-Propoxyethoxy)ethanol

2-(2-Propoxyethoxy)ethanol is a member of the E-series glycol ethers, a class of solvents known for their excellent solvency, chemical stability, and compatibility with a wide range of substances.[1] Its unique molecular structure, which incorporates a terminal hydroxyl group, two ether linkages, and a propyl group, imparts a desirable balance of hydrophilic and

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hydrophobic characteristics. This amphiphilic nature is the primary reason for its broad utility as a solvent and coupling agent in numerous applications, including coatings, cleaners, inks, and pharmaceutical formulations.[2][3] Understanding its solubility profile is critical for formulation development, reaction chemistry, and purification processes.

Physicochemical Properties

The solubility of a compound is dictated by its molecular structure and the resulting intermolecular forces it can exert. The key physicochemical properties of **2-(2-Propoxyethoxy)ethanol** are summarized in the table below.

Property	Value	Source(s)
Molecular Formula	$C_7H_{16}O_3$	[4]
Molecular Weight	148.20 g/mol	[5]
Appearance	Colorless liquid	[2]
Boiling Point	212-216 °C	[6]
Flash Point	98.9 °C (210 °F)	[6]
Density	0.969 g/mL at 25 °C	[6]
Vapor Pressure	0.05 mmHg at 20 °C	[7]

The presence of the terminal hydroxyl group allows for hydrogen bonding, a key factor in its water miscibility. The ether linkages also contribute to its polarity and ability to engage in hydrogen bonding as an acceptor. The propyl group, on the other hand, provides a non-polar, hydrophobic character. This combination of functional groups allows it to interact favorably with a wide spectrum of solutes and solvents.

Solubility Profile

The solubility of **2-(2-Propoxyethoxy)ethanol** is best understood by examining its behavior in both aqueous and organic systems.

Aqueous Solubility

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Technical data sheets from manufacturers consistently describe **2-(2-Propoxyethoxy)ethanol** as being "miscible with water" or "water-miscible".[2] This high degree of water solubility is attributed to the ability of the hydroxyl group and ether oxygens to form strong hydrogen bonds with water molecules.

It is important to note that some glycol ethers exhibit a phenomenon known as a Lower Critical Solution Temperature (LCST), where the mutual solubility with water decreases as the temperature increases.[8] Above the LCST, the single-phase solution will separate into two liquid phases. While specific LCST data for the **2-(2-propoxyethoxy)ethanol**/water system is not readily available in the searched literature, this is a critical consideration for applications involving heating aqueous solutions of this solvent.

Organic Solvent Solubility

2-(2-Propoxyethoxy)ethanol is widely reported to be miscible with most common organic solvents.[2] This broad miscibility is a direct result of its molecular structure, which allows for a variety of intermolecular interactions including dispersion forces, dipole-dipole interactions, and hydrogen bonding.

The following table summarizes the miscibility of **2-(2-Propoxyethoxy)ethanol** with a range of common organic solvents. "Miscible" indicates that the two liquids form a single homogeneous phase in all proportions at standard temperature and pressure.

Solvent Class	Solvent	Miscibility	Source(s)
Alcohols	Ethanol	Miscible	[9]
Ketones	Acetone	Miscible	[10]
Aromatic Hydrocarbons	Toluene	Miscible	[7]
Aliphatic Hydrocarbons	Heptane	Partially Miscible/Immiscible	[11]
Ethers	Diethyl Ether	Miscible	[7]
Esters	Ethyl Acetate	Miscible	

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Note: The partial miscibility/immiscibility with heptane is inferred from the existence of vapor-liquid equilibrium data for this binary mixture, which would not exist for a fully miscible pair under all conditions.[11]

Theoretical Framework for Solubility Prediction: Hansen Solubility Parameters

A more quantitative approach to predicting the solubility of a substance in different solvents is the use of Hansen Solubility Parameters (HSP).[12] This model deconstructs the total cohesive energy of a substance into three components: dispersion forces (δD), polar forces (δP), and hydrogen bonding forces (δH).[13] The underlying principle is that substances with similar HSP values are more likely to be miscible.[10]

The Hansen Solubility Parameters for **2-(2-Propoxyethoxy)ethanol** are as follows:

Hansen Parameter	Value ($MPa^{0.5}$)
δD (Dispersion)	16.0
δP (Polar)	7.2
δH (Hydrogen Bonding)	11.3

To predict solubility, the "distance" (Ra) between the HSP of the solvent (2) and the solute (1) is calculated using the following equation:

$Ra = \sqrt{[4(\delta D_2 - \delta D_1)^2 + (\delta P_2 - \delta P_1)^2 + (\delta H_2 - \delta H_1)^2]}$[12]

A smaller Ra value indicates a higher affinity and greater likelihood of solubility. This principle is invaluable for solvent substitution and for designing solvent blends with specific properties. For example, a blend of two "poor" solvents can act as a "good" solvent if the volume-weighted average of their HSPs is close to that of the solute.[6]

Experimental Protocol for Determining Liquid-Liquid Miscibility

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The following protocol provides a reliable, self-validating method for determining the miscibility of **2-(2-Propoxyethoxy)ethanol** with another liquid solvent at a given temperature.

Materials

- **2-(2-Propoxyethoxy)ethanol** (of known purity)
- Test solvent (of known purity)
- Calibrated pipettes or graduated cylinders
- A series of clear glass vials or test tubes with secure caps
- Vortex mixer
- Constant temperature bath (optional, for non-ambient temperature studies)
- Light source for visual inspection

Step-by-Step Methodology

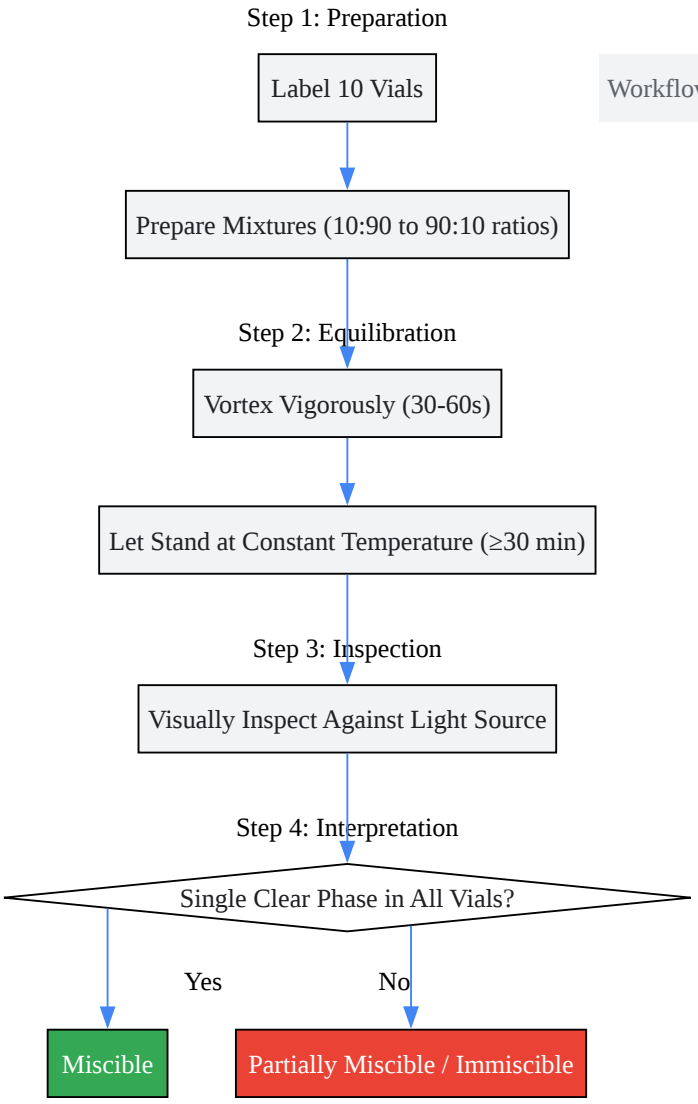
- Preparation of Mixtures:
  - Label a series of 10 vials.
  - Prepare mixtures of **2-(2-Propoxyethoxy)ethanol** and the test solvent in varying volume/volume ratios, from 10:90 to 90:10, in 10% increments. For example, for a total volume of 10 mL:
    - Vial 1: 1 mL **2-(2-Propoxyethoxy)ethanol** + 9 mL test solvent
    - Vial 2: 2 mL **2-(2-Propoxyethoxy)ethanol** + 8 mL test solvent
    - ...and so on.
  - Include pure samples of each component as controls.
- Equilibration:

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- Securely cap each vial.
- Vortex each mixture vigorously for 30-60 seconds to ensure intimate contact between the two liquids.
- Allow the vials to stand undisturbed at a constant temperature (e.g., 25 °C) for at least 30 minutes. If a constant temperature bath is used, allow the vials to equilibrate in the bath.

- Visual Inspection:
  - Visually inspect each vial against a well-lit background.[12]
  - Miscible: The mixture appears as a single, clear, homogeneous liquid phase with no visible interface.
  - Immiscible or Partially Miscible: The mixture is cloudy (indicating an emulsion) or separates into two distinct liquid layers.
- Validation and Interpretation:
  - If all prepared ratios result in a single, clear phase, the two liquids are considered miscible in all proportions under the tested conditions.
  - If phase separation is observed at any ratio, the liquids are partially miscible or immiscible. The range of compositions over which phase separation occurs defines the miscibility gap.

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Workflow for Determining Liquid-Liquid Miscibility

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Workflow for Determining Liquid-Liquid Miscibility

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Conclusion

2-(2-Propoxyethoxy)ethanol is a highly versatile solvent characterized by its miscibility with water and a broad range of organic solvents. This property is a direct consequence of its amphiphilic molecular structure, containing both hydrogen-bonding moieties and a non-polar alkyl chain. While it is miscible with most polar and moderately non-polar organic solvents, it exhibits limited miscibility with non-polar aliphatic hydrocarbons. The Hansen Solubility Parameters provide a robust theoretical framework for predicting its solubility behavior and for the rational design of solvent systems. The experimental protocol detailed in this guide offers a straightforward and reliable method for confirming miscibility in any laboratory setting.

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